

Application Notes and Protocols for SID 26681509 Quarterhydrate in Leishmania Culture Inhibition

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Compound of Interest

Compound Name: SID 26681509 quarterhydrate

Cat. No.: B11933563

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Introduction

SID 26681509 quarterhydrate is a potent, reversible, and selective inhibitor of human cathepsin L.[1][2][3][4] It has demonstrated inhibitory activity against various parasitic organisms, including *Leishmania major*, the causative agent of cutaneous leishmaniasis.[1][2][4] These application notes provide detailed protocols for assessing the in vitro efficacy of **SID 26681509 quarterhydrate** against *Leishmania* promastigotes and serve as a guide for further investigation into its potential as an antileishmanial agent. The primary parasitic target of **SID 26681509 quarterhydrate** is believed to be the cathepsin L-like cysteine proteases, which are crucial for parasite survival and pathogenesis.[5][6]

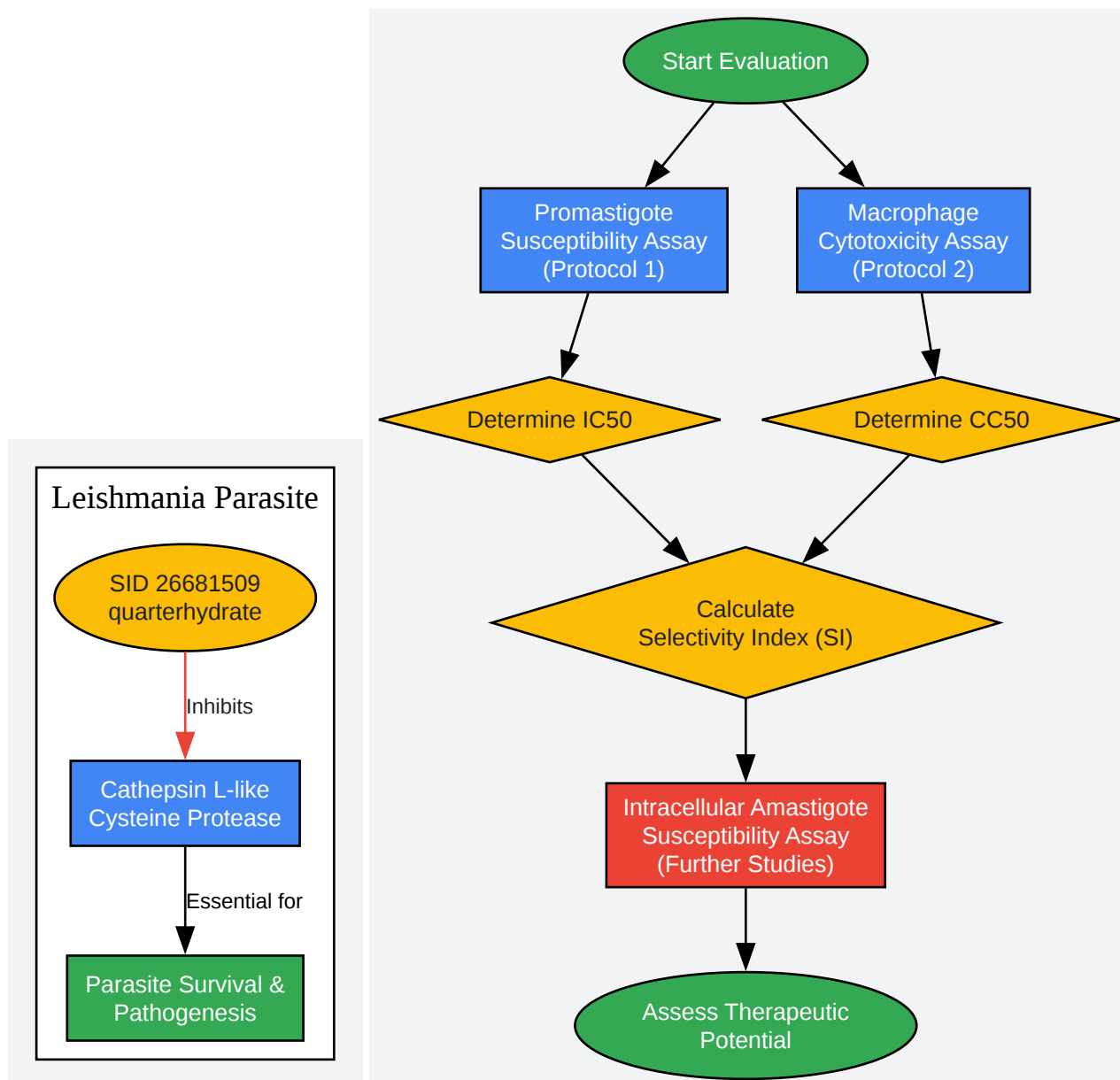
Quantitative Data Summary

The following table summarizes the available quantitative data for the inhibitory activity of **SID 26681509 quarterhydrate**.

| Parameter | Organism/Cell Line | Value | Reference |
|--------------|--------------------------------|-------------------------------------|-----------|
| IC50 | Leishmania major promastigotes | 12.5 μ M | [1][2][4] |
| IC50 | Human Cathepsin L | 56 nM | [1][3][4] |
| Cytotoxicity | Human aortic endothelial cells | No toxicity observed at 100 μ M | [7] |
| Cytotoxicity | Zebrafish | No toxicity observed at 100 μ M | [7] |

Mechanism of Action

SID 26681509 quarterhydrate acts as a competitive inhibitor of cathepsin L-like cysteine proteases in Leishmania. These enzymes are vital for various physiological processes within the parasite, including nutrient acquisition, host immune evasion, and differentiation. By inhibiting these proteases, the compound disrupts the parasite's ability to survive and replicate.



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